

AC-Ala-Pro-Ala-pNA research applications

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Compound Focus: AC-Ala-pro-ala-pna

CAS No.: 61596-39-2

Cat. No.: S688722

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Chemical Profile of AC-Ala-Pro-Ala-pNA

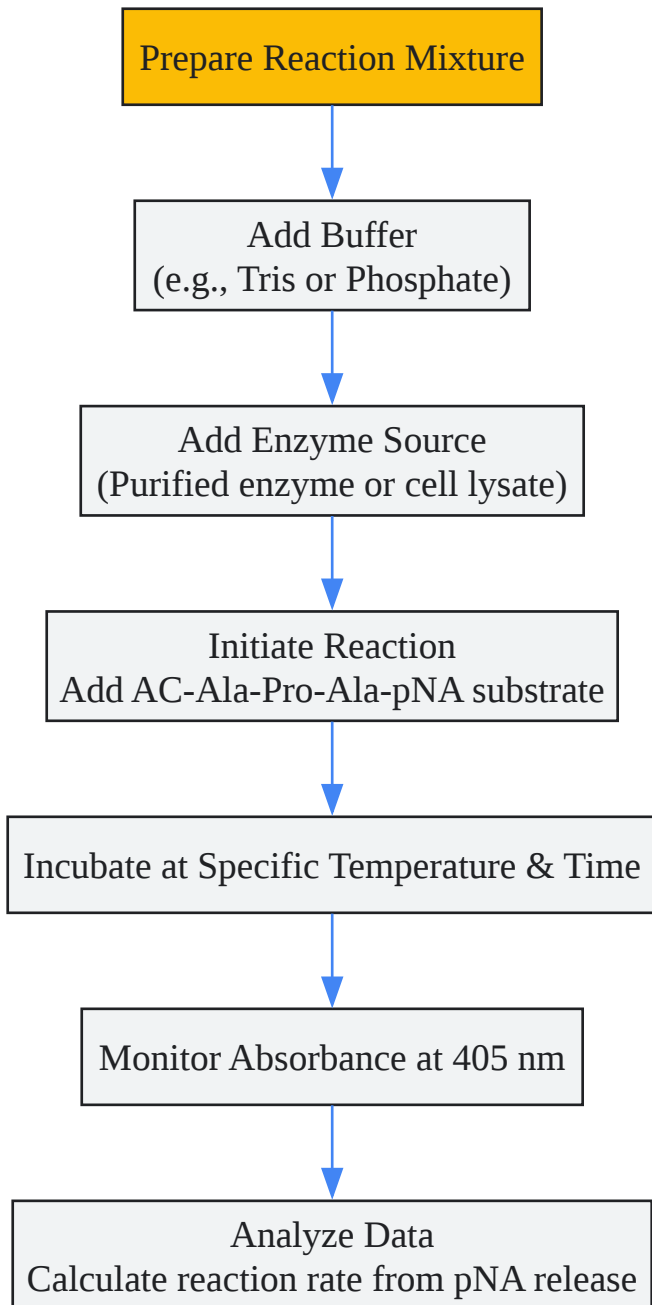
AC-Ala-Pro-Ala-pNA is a synthetic peptide substrate that releases a yellow-colored p-nitroaniline (pNA) group upon enzymatic cleavage, allowing for the measurement of enzyme activity by spectrophotometry [1].

The table below summarizes its key identifiers and physical properties as provided by chemical suppliers:

Property	Details
CAS Number	61596-39-2 [1]
Synonyms	N-Acetyl-L-alanyl-L-prolyl-N-(4-nitrophenyl)-L-alaninamide; n-acetyl-l-ala-pro-ala-p-nitroanilide [1]
Molecular Formula	$C_{20}H_{26}N_6O_6$ [1]
Molecular Weight	419.432 g/mol [1]
Boiling Point	823.9 ± 65.0 °C (Predicted) [1]

General Principles for pNA Substrate Applications

Although direct protocols for **AC-Ala-Pro-Ala-pNA** are unavailable, it belongs to a well-established class of chromogenic p-nitroanilide (pNA) substrates. The general workflow for using such substrates is consistent across different biochemical experiments.



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Limitations and Further Research

The search results do not specify which enzyme or protease **AC-Ala-Pro-Ala-pNA** is designed to target. The "Ala-Pro-Ala" sequence suggests it may be a substrate for certain proteases, but its exact application in current research remains unclear.

To proceed with your work, you could:

- **Consult Specialized Databases:** Search the **PubMed and Scopus databases** for scientific literature using the compound's CAS number (61596-39-2) or its name as a keyword.
- **Contact Suppliers:** Reach out to manufacturers like INNOPHARMCHEM [1] to inquire if they provide technical data sheets or application notes.
- **Analyze the Sequence:** Research the known function of the "Ala-Pro-Ala" sequence to hypothesize which family of enzymes might recognize and cleave it.

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References

1. China Ac - Ala - Pro - Ala - pNA CAS:61596-39-2 manufacturer supplier... [nbinno.com]

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